

A Technical Guide to Xanthine Oxidoreductase-IN-1 for Hyperuricemia Research

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Compound of Interest

Compound Name: Xanthine oxidoreductase-IN-1

Cat. No.: B12413800

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Introduction

Hyperuricemia, characterized by elevated levels of uric acid in the blood, is a primary risk factor for gout and is increasingly associated with more severe health conditions, including kidney disease and cardiovascular complications. Xanthine oxidoreductase (XOR) is a pivotal enzyme in purine metabolism, catalyzing the final two steps in the conversion of hypoxanthine to xanthine and then to uric acid.[1] Inhibition of XOR is a clinically validated and effective therapeutic strategy for controlling hyperuricemia.[2]

This technical guide focuses on **Xanthine Oxidoreductase-IN-1** (XOR-IN-1), a potent and novel inhibitor of XOR. While extensive peer-reviewed in vivo and pharmacokinetic data on XOR-IN-1 are not yet publicly available, this document provides a comprehensive overview of its in vitro activity, and presents detailed experimental protocols and data from closely related analogs within the same chemical class—1-phenylimidazole-4-carboxylic acid derivatives. This information is intended to equip researchers with the necessary knowledge to investigate XOR-IN-1 and similar compounds in the context of hyperuricemia research.

Xanthine Oxidoreductase-IN-1: Compound Profile

Xanthine oxidoreductase-IN-1 is a potent inhibitor of xanthine oxidoreductase.[3] It belongs to a class of 1-phenylimidazole-4-carboxylic acid derivatives that have demonstrated significant potential in the modulation of uric acid levels.

Table 1: Physicochemical and In Vitro Activity Data for XOR-IN-1 and Analogs

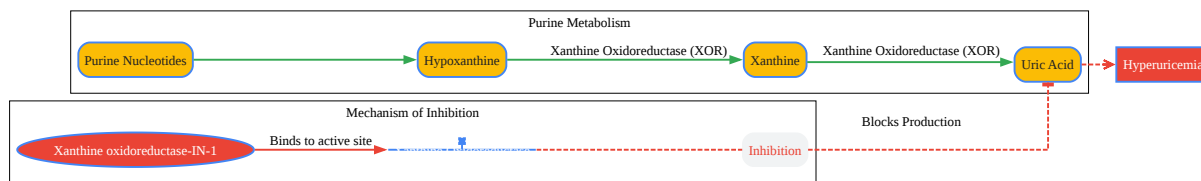
Compound	CAS Number	Molecular Formula	IC50 (XOR Inhibition)	Reference Compound IC50 (Febuxostat)
Xanthine oxidoreductase-IN-1	2396612-00-1	Not publicly available	7.0 nM	7.0 nM
Analog Ie	Not available	C18H14F3N3O3	8.0 nM	7.0 nM
Analog IVa	Not available	C19H17FN2O4	7.2 nM	7.0 nM

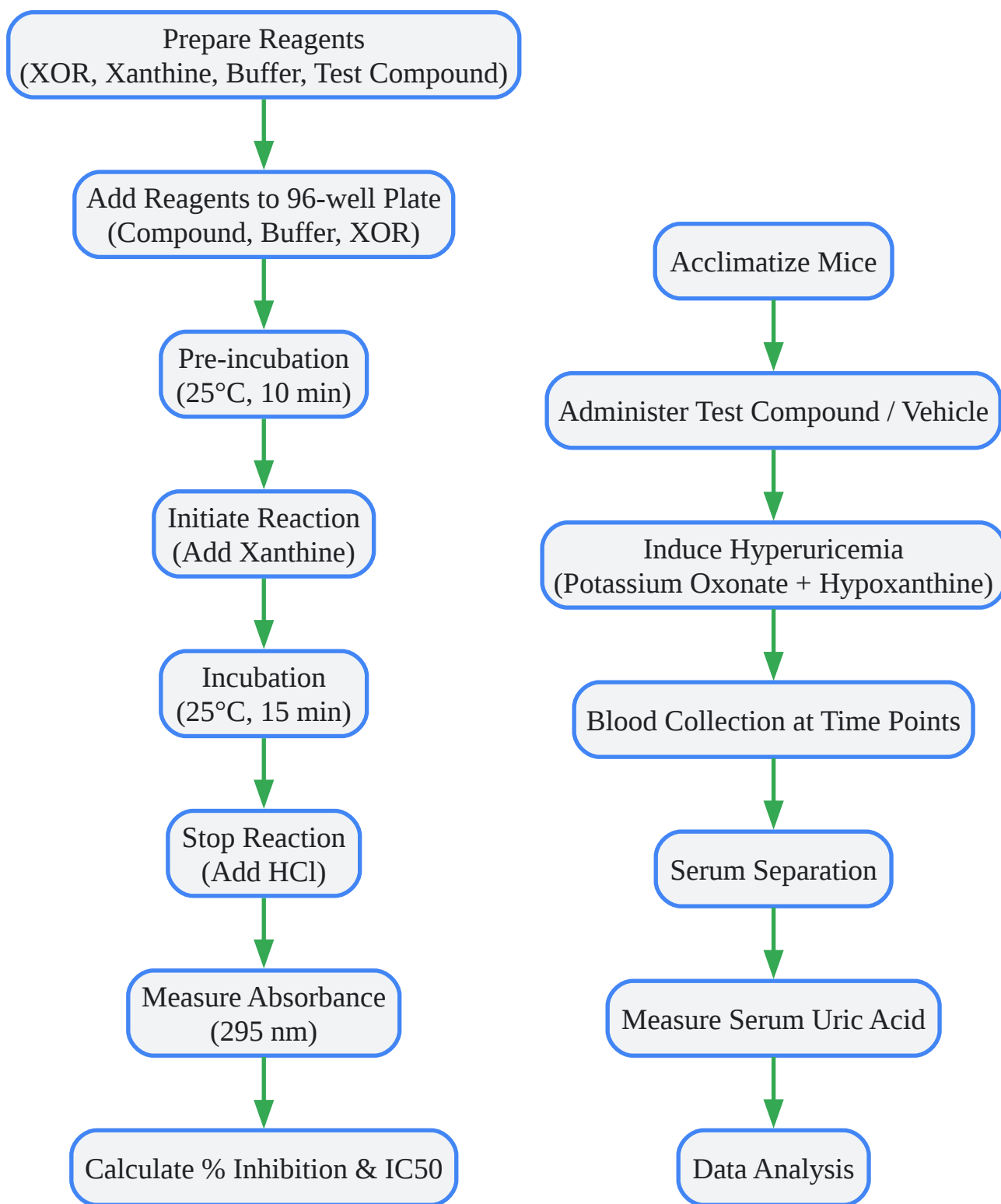
Data for analogs Ie and IVa are from a study on 1-phenylimidazole-4-carboxylic acid derivatives and are presented here as representative of the potential efficacy of this class of compounds.

[\[2\]](#)

Signaling Pathway of Purine Metabolism and XOR Inhibition

The following diagram illustrates the central role of Xanthine Oxidoreductase in the purine catabolism pathway and the mechanism of its inhibition.





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References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and bioevaluation of 1-phenylimidazole-4-carboxylic acid derivatives as novel xanthine oxidoreductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
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